

A Deep Dive into the Neuraminidase Inhibition Mechanism of Laninamivir Octanoate Hydrate

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Compound of Interest

Compound Name: *Laninamivir octanoate hydrate*

Cat. No.: *B608452*

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This technical guide provides a comprehensive overview of the mechanism of action of **Laninamivir octanoate hydrate**, a long-acting neuraminidase inhibitor, against influenza virus neuraminidase. It delves into its molecular interactions, quantitative inhibitory data, and the experimental methodologies used to elucidate its function.

Introduction: A Long-Acting Antiviral

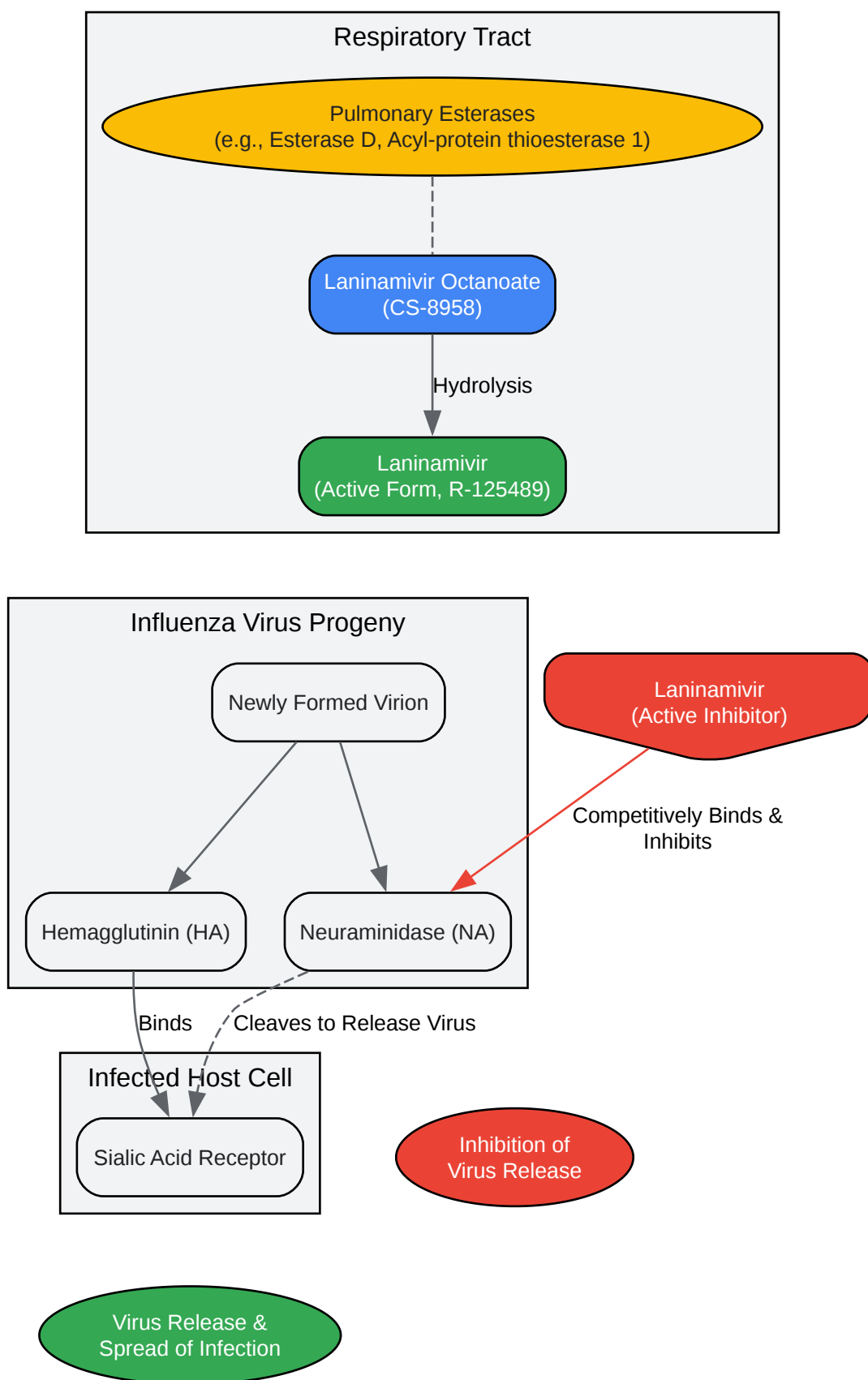
Laninamivir octanoate hydrate (CS-8958) is a potent, long-acting antiviral agent used for the treatment and prophylaxis of influenza A and B infections.^{[1][2]} It is administered as a prodrug via inhalation, offering the clinical advantage of a single-dose regimen.^{[2][3][4]} Its sustained efficacy is attributed to its unique pharmacokinetic and pharmacodynamic properties, primarily its prolonged retention in the respiratory tract and its potent, stable binding to the viral neuraminidase enzyme.^{[2][5]}

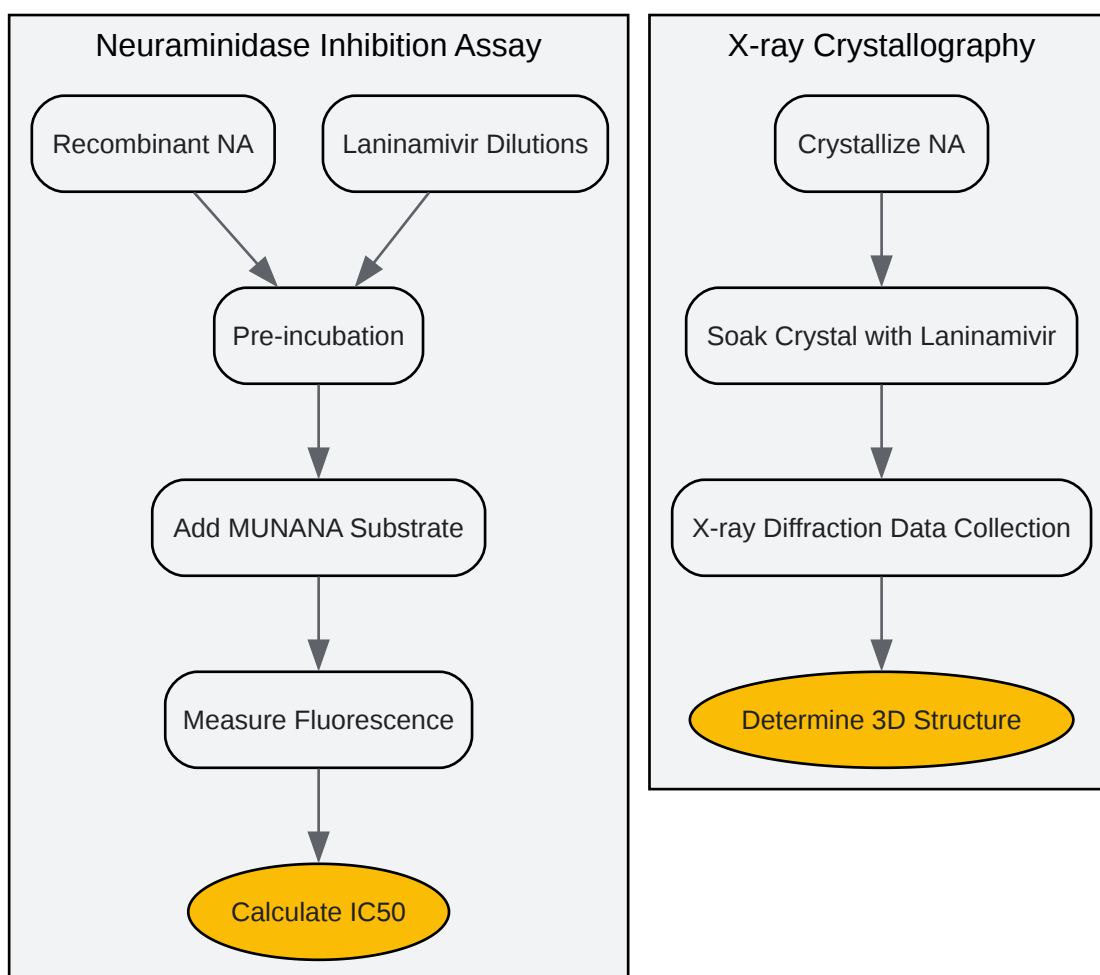
Mechanism of Action: From Prodrug to Potent Inhibitor

The antiviral activity of **Laninamivir octanoate hydrate** is a multi-step process that begins with its delivery to the respiratory tract and culminates in the competitive inhibition of the influenza neuraminidase enzyme.

Prodrug Activation in the Respiratory Tract

Laninamivir octanoate is an octanoyl ester prodrug of its active form, Laninamivir (R-125489).
[5][6] Following inhalation, the prodrug is deposited in the lungs and respiratory tract where it is hydrolyzed by endogenous esterases into the active metabolite, Laninamivir.[1][5][7]
Specifically, S-formylglutathione hydrolase (esterase D) and acyl-protein thioesterase 1 have been identified as key enzymes responsible for this bioactivation in human pulmonary tissue.[1][7][8] This conversion is crucial for its antiviral activity, as the prodrug itself has significantly weaker inhibitory effects on neuraminidase compared to its active form.[9]





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References

- 1. Intrapulmonary Pharmacokinetics of Laninamivir, a Neuraminidase Inhibitor, after a Single Nebulized Administration of Laninamivir Octanoate in Healthy Japanese Subjects - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Laninamivir octanoate: a new long-acting neuraminidase inhibitor for the treatment of influenza - PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. What is the mechanism of Laninamivir? [synapse.patsnap.com]
- 4. Structural and Functional Analysis of Laninamivir and its Octanoate Prodrug Reveals Group Specific Mechanisms for Influenza NA Inhibition - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Antivirals Targeting the Neuraminidase - PMC [pmc.ncbi.nlm.nih.gov]
- 6. CS-8958, a Prodrug of the Novel Neuraminidase Inhibitor R-125489, Demonstrates a Favorable Long-Retention Profile in the Mouse Respiratory Tract - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. CS-8958, a Prodrug of the New Neuraminidase Inhibitor R-125489, Shows Long-Acting Anti-Influenza Virus Activity - PMC [pmc.ncbi.nlm.nih.gov]
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